

Dithiazanine iodide lethal dose LD50

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Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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Toxicity Data Overview

The table below summarizes the available quantitative lethal dose data for **dithiazanine iodide**.

Route of Exposure	Species	LD50	Additional Toxicological Information
Intraperitoneal [1]	Mouse	3 mg/kg	Details of toxic effects not reported other than lethal dose value.
Intravenous [1]	Mouse	1 mg/kg	Details of toxic effects not reported other than lethal dose value.
Oral (Estimated Lethal) [2]	Human	4 - 16 mg/kg	Estimated lethal dose for humans; mechanism may involve interference with cellular glucose absorption [2].

Hazards and Clinical Effects

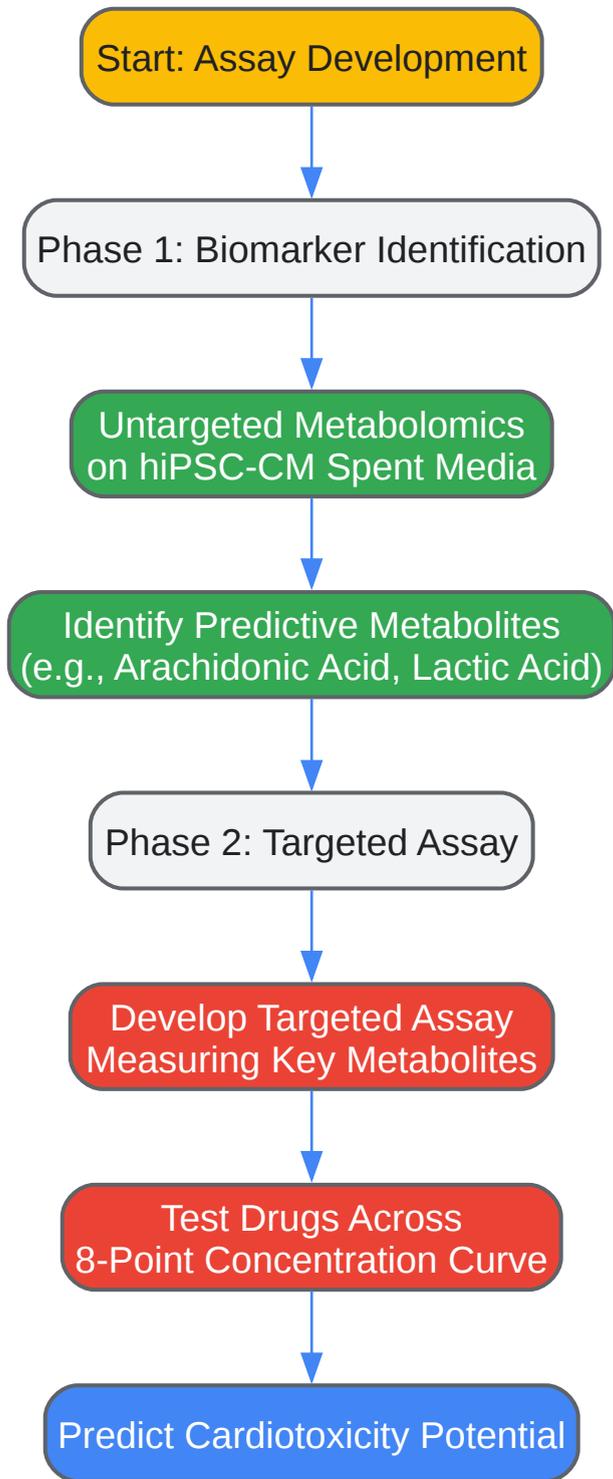
For researchers handling this substance, please note the following hazards:

- General Toxicity:** **Dithiazanine iodide** is **highly toxic** and may be fatal if inhaled, swallowed, or absorbed through the skin [3]. Effects of exposure may be delayed [3].
- Specific Clinical Effects:**

- **Ingestion:** Stools may be colored bluish-green following ingestion. This was observed both in experimental animals and as a benign effect during its historical therapeutic use in humans [3].
- **Inhalation (from decomposition):** Thermal decomposition can release fumes of iodide, oxides of sulfur, and oxides of nitrogen. Inhalation of these fumes can cause eye and respiratory tract irritation, potentially progressing to bronchospasm, chemical pneumonitis, or non-cardiogenic pulmonary edema [3].

Modern Cardiotoxicity Screening Context

While specific recent studies on **dithiazanine iodide** were not found, your troubleshooting guides can reference modern approaches to evaluating compound toxicity. Current research in drug development heavily utilizes **human induced pluripotent stem cell-derived cardiomyocytes (hiPSC-CMs)** for early-stage cardiotoxicity screening [4]. The following workflow illustrates a general metabolomics-based approach for identifying cardiotoxicants:



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This methodology can achieve high predictivity, with one assay demonstrating **86% balanced accuracy** in predicting the cardiotoxicity potential of 81 drugs by measuring metabolic changes in hiPSC-CMs [4].

Frequently Asked Questions

Q: What immediate first aid measures should be taken in case of dithiazanine iodide exposure? A:

- **Inhalation:** Move the victim to fresh air. Administer oxygen if breathing is difficult and seek immediate medical attention [3].
- **Skin Contact:** Remove contaminated clothing and jewelry immediately. Irrigate the affected skin with copious amounts of water for at least 20 minutes [3].
- **Eye Contact:** Immediately flush the eyes with copious amounts of water or 0.9% saline for at least 15 minutes, removing contact lenses if present [3].
- **Ingestion:** Seek emergency medical service immediately. Do not induce vomiting unless directed by medical personnel [3].

Q: What are the key personal protective equipment (PPE) requirements for handling this substance?

A: Based on its hazard profile, recommended PPE includes **eyes shields, face shields, gloves, and a full-face particle respirator** (type N100 in the US or P3 according to EN 143 standard) [1].

Q: The historical human lethal dose is estimated from a Wikipedia source. Is this data reliable for our documentation? A: The estimated human lethal dose of 4-16 mg/kg is **not backed by a primary scientific citation** in the available source [2]. For internal safety documentation, it is crucial to treat this as an unverified estimate. You should:

- **Clearly label this data as an uncited historical estimate.**
- **Base your official safety protocols on the verified animal LD50 data** and the general hazard statements from toxicology databases [1] [3].
- Apply the **precautionary principle**, using the lowest estimated dose (4 mg/kg) for worst-case risk assessments until more authoritative data can be located.

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References

1. 3,3'-Diethylthiadicarbocyanine iodide | CAS#:514-73-8 | Chemsrcc [chemsrc.com]
2. Dithiazanine iodide [en.wikipedia.org]

3. dithiazanine iodide [jodrugs.com]

4. A Targeted Metabolomics-Based Assay Using Human ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Dithiazanine iodide lethal dose LD50]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b526335#dithiazanine-iodide-lethal-dose-ld50]

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